

Technical Guide: O1-(Dimethoxytrityl)hexaethylene Glycol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: O1-(Dimethoxytrityl)hexaethylene glycol

CAS No.: 123706-69-4

Cat. No.: B049413

[Get Quote](#)

Precision Engineering of Hydrophilic Spacers in Oligonucleotide Synthesis

Part 1: Executive Summary & Molecular Identity[1][2][3]

O1-(Dimethoxytrityl)hexaethylene glycol (DMT-HEG) is a critical intermediate in the synthesis of modified oligonucleotides and bioconjugates.[1][2][3] Functioning primarily as a hydrophilic spacer, it bridges the gap between functional moieties (such as a solid support or a labeling group) and the active pharmaceutical ingredient (API).[1][2][3]

Its molecular weight—584.70 g/mol—is not merely a physical constant but a checkpoint for quality control in high-throughput synthesis.[1][2][3] Unlike standard nucleosides, the flexibility of the hexaethylene glycol backbone presents unique challenges in purification and characterization.[1][2][3] This guide dissects the physicochemical properties, synthesis logic, and quality assurance protocols required to handle DMT-HEG with pharmaceutical-grade precision.[1][2][3]

Physicochemical Profile[2][3][4]

Property	Specification
Chemical Name	O1-(4,4'-Dimethoxytrityl)hexaethylene glycol
Common Aliases	DMT-HEG, DMT-O-Hexaethylene glycol, 18-O-Dimethoxytritylhexaethyleneglycol
CAS Number	123706-69-4
Molecular Formula	C ₃₃ H ₄₄ O ₉
Molecular Weight	584.70 Da
Appearance	Colorless to pale yellow viscous oil
Solubility	Soluble in Dichloromethane (DCM), Acetonitrile (ACN), Pyridine, Ethyl Acetate
Stability	Acid-labile (DMT group); Hygroscopic (HEG chain)

Part 2: Structural Analysis & Molecular Weight Calculation[1][2][3]

To validate the identity of DMT-HEG in a mass spectrometry workflow, one must understand the fragmentation logic.[1][2][3] The molecule is a chimera of a lipophilic protecting group and a hydrophilic polyether chain.[2][3]

Component Calculation

The molecular weight is derived from the condensation of Hexaethylene Glycol (HEG) and Dimethoxytrityl Chloride (DMT-Cl), with the loss of HCl.[1][2][3]

- Hexaethylene Glycol (C₁₂H₂₆O₇): 282.33 Da[1][3][4][5]
- DMT Group (C₂₁H₁₉O₂): 303.37 Da (Radical mass)[1][3]
- Calculation:

[\[1\]](#)[\[3\]](#)

Mass Spectrometry Signatures

In ESI-MS (Positive Mode), the parent ion

is rarely the base peak due to the lability of the DMT cation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Target Ion

: 607.7 Da (Dominant species in soft ionization)[\[1\]](#)[\[3\]](#)

- DMT Cation $[\text{DMT}]^+$: 303.1 Da (Characteristic orange fragment, indicative of detritylation)[\[1\]](#)[\[3\]](#)

Part 3: Synthesis & Purification Protocol

Expert Insight: The synthesis of mono-protected glycols is governed by statistics.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Reacting a diol with a protecting group 1:1 inevitably yields a mixture of unreacted diol (25%), mono-protected product (50%), and bis-protected byproduct (25%).[\[1\]](#)[\[2\]](#)[\[3\]](#) To maximize the yield of O1-DMT-HEG, we must shift this equilibrium.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Reaction Engineering

Objective: Selectively protect one hydroxyl group.[\[2\]](#)[\[3\]](#) Strategy: Use a high molar excess of Hexaethylene Glycol (HEG).[\[3\]](#)

Protocol:

- Preparation: Dry Hexaethylene glycol (3.0 eq) by co-evaporation with anhydrous pyridine (2x) to remove trace water. Water competes with the hydroxyls for DMT-Cl.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Solubilization: Dissolve dried HEG in anhydrous pyridine (0.2 M concentration).
- Addition: Dissolve DMT-Cl (1.0 eq) in a minimal volume of pyridine. Add this solution dropwise to the stirring HEG solution over 2 hours at 0°C.
 - Why? Slow addition keeps the concentration of DMT-Cl low relative to the excess HEG, statistically favoring mono-protection.[\[1\]](#)[\[2\]](#)[\[3\]](#)

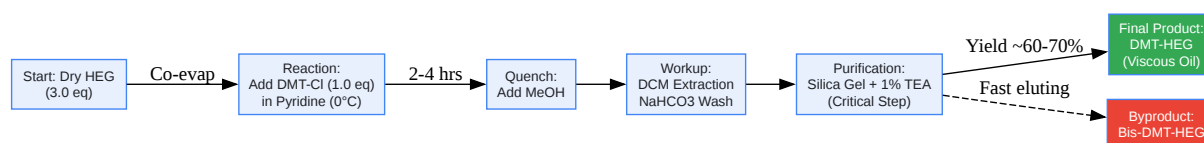
- Quenching: Once TLC indicates consumption of DMT-Cl, quench with Methanol (5 mL) to scavenge any unreacted chloride.[1][2][3]

Workup & Purification (The "Trap")

Critical Warning: Silica gel is slightly acidic.[2][3] Standard chromatography will strip the DMT group, turning your product back into starting material.[2][3]

- Extraction: Dilute with DCM, wash with saturated NaHCO_3 (to remove pyridine salts) and Brine. Dry over Na_2SO_4 . [2][3]
- Column Preparation: Slurry silica gel in Hexanes containing 1% Triethylamine (TEA) or Pyridine.[2][3]
 - Mechanism:[1][2][3][6] The amine neutralizes the acidic sites on the silica surface.[1][2]
- Elution: Run a gradient from 100% Hexanes → 50% Ethyl Acetate/Hexanes (with 1% TEA constant).
 - Order of Elution: Bis-DMT-HEG (Fastest) → Mono-DMT-HEG (Product) → Unreacted HEG (Slowest, often stays on column).[1][2][3]

Visualization: Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Optimized workflow for mono-protection of hexaethylene glycol, highlighting the critical neutralization of silica gel.

Part 4: Quality Control & Self-Validating Systems[1][2][3]

A self-validating protocol relies on orthogonal checks.[1][2][3] Do not proceed to phosphoramidite synthesis until these criteria are met.

The "Orange Acid" Test (TLC)

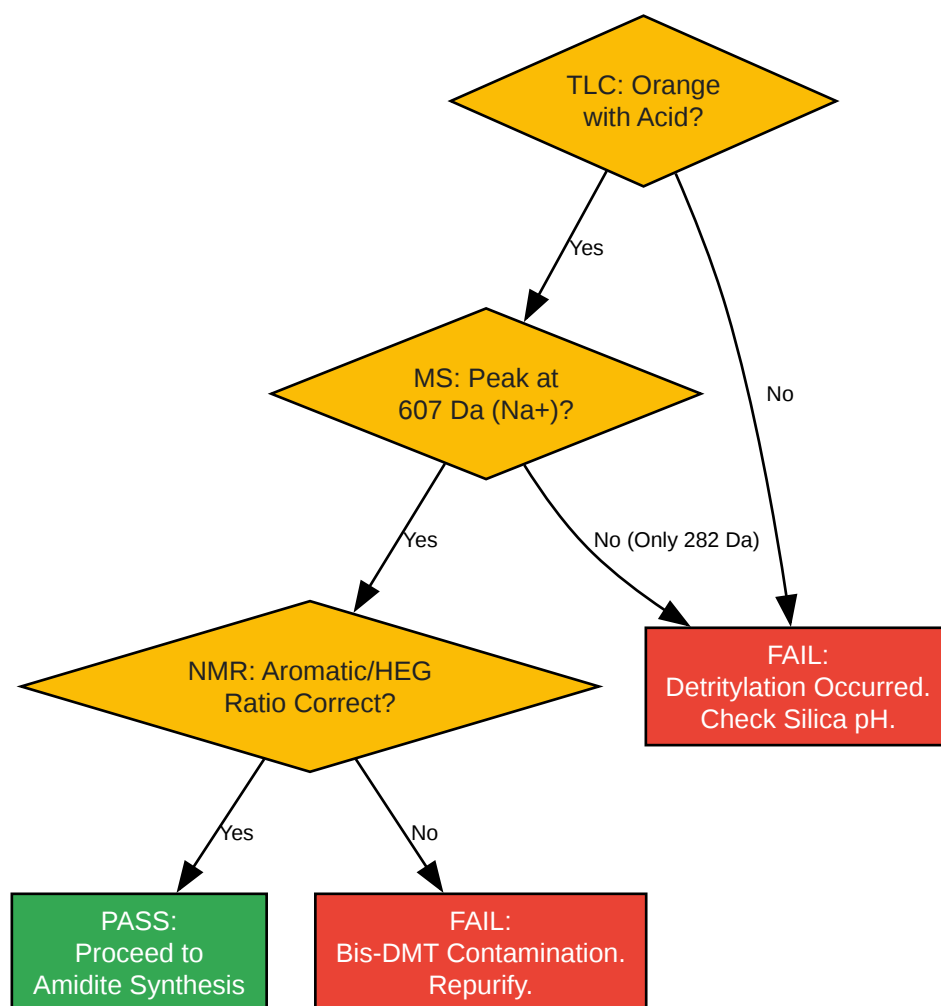
- Method: Spot the product on a TLC plate. Expose to HCl vapor or dip in mild acid.
- Result: Instant bright orange coloration.[2][3]
- Validation: If the spot remains colorless or faint, the DMT group has been lost (likely during column purification).[1][2][3]

NMR Validation (^1H NMR in CDCl_3)

Chemical Shift (δ)	Multiplicity	Integration	Assignment
7.20 - 7.40	Multiplet	9H	Trityl Aromatic Protons
6.80 - 6.85	Doublet	4H	Methoxyphenyl Protons
3.79	Singlet	6H	-OCH ₃ (DMT Methoxy)
3.50 - 3.75	Multiplet	~24H	-OCH ₂ CH ₂ O- (HEG Backbone)
2.50 - 3.00	Broad Singlet	1H	-OH (Terminal Hydroxyl)

Causality Check: The integration ratio of the Aromatic protons (13H total) to the Methoxy protons (6H) must be roughly 2.1:1. A deviation suggests contamination with Bis-DMT (ratio remains same, but HEG integration drops relative to aromatics) or free HEG.[1][2][3]

Logic Diagram: QC Decision Tree



[Click to download full resolution via product page](#)

Caption: Decision matrix for validating **O1-(Dimethoxytrityl)hexaethylene glycol** integrity prior to downstream application.

Part 5: Applications in Drug Development[1][2][3]

The "Spacer 18" Equivalent

In oligonucleotide therapeutics, steric hindrance can prevent enzymes (like nucleases or polymerases) from accessing the terminal bases.[1][2][3] DMT-HEG provides a flexible, 18-atom hydrophilic arm (approx. 20 Å length) that distances the active sequence from:

- Solid Supports: Improving synthesis quality of the 3'-end.

- Conjugates: Reducing quenching in fluorescent probes or steric clash in cholesterol-siRNA conjugates.

Conversion to Phosphoramidite

For automated synthesis, DMT-HEG is converted to its phosphoramidite form using 2-cyanoethyl N,N-diisopropylchlorophosphoramidite.[1][2][3]

- Target MW (Amidite): ~784.9 Da.[3][7]
- Usage: Dissolved in Acetonitrile at 0.1M, coupled for 6-10 minutes (longer than standard bases due to viscosity).

References

- ChemicalBook. (2025).[3] **O1-(Dimethoxytrityl)hexaethylene glycol** Properties and CAS 123706-69-4.[1][2][3][8][9] Retrieved from [1][3]
- NIST Chemistry WebBook. (2024).[3] Hexaethylene glycol Mass Spectrum and Constants. National Institute of Standards and Technology.[2][3] Retrieved from [1][3]
- BenchChem. (2025).[3][6] The Gatekeeper of Oligonucleotide Synthesis: A Technical Guide to the DMT Protecting Group. Retrieved from [1][3]
- PubChem. (2025).[3][10] O1-(Dimethoxytrityl)tetraethylene glycol (Analogous Structure Reference). National Library of Medicine.[2][3][10] Retrieved from [1][3][10]
- Advanced Journal of Chemistry. (2024). Controlled Synthesis of Mono-Dimethoxytrityl Protected Derivatives of Glycols. Adv. J. Chem. A, 7(4), 448-458.[2][3][11] Retrieved from [1][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Hexaethylene glycol \[webbook.nist.gov\]](#)
- [2. Hexaethylene glycol synthesis - chemicalbook \[chemicalbook.com\]](#)
- [3. Dimethoxytrityl - Wikipedia \[en.wikipedia.org\]](#)
- [4. Hexaethylene glycol Ten Chongqing Chemdad Co. , Ltd \[chemdad.com\]](#)
- [5. Hexaethylene Glycol | C₁₂H₂₆O₇ | CID 17472 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. DMT Hexaethylene Glycol phosphoramidite | ChemGenes Products \[chemgenes.com\]](#)
- [8. m.globalchemmall.com \[m.globalchemmall.com\]](#)
- [9. O1-\(DIMETHOXYTRITYL\)HEXAETHYLENE GLYCOL | 123706-69-4 \[chemicalbook.com\]](#)
- [10. O1-\(Dimethoxytrityl\)tetraethylene glycol | C₂₉H₃₆O₇ | CID 22633851 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [11. ajchem-a.com \[ajchem-a.com\]](#)
- To cite this document: BenchChem. [Technical Guide: O1-(Dimethoxytrityl)hexaethylene Glycol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b049413/docs#technical-guide-o1-dimethoxytrityl-hexaethylene-glycol\]](https://www.benchchem.com/product/b049413/docs#technical-guide-o1-dimethoxytrityl-hexaethylene-glycol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)